

Personal protective equipment for handling (S)-1-Bromo-2-methylbutane

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Compound of Interest

Compound Name: (S)-1-Bromo-2-methylbutane

Cat. No.: B1277395

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Essential Safety and Handling Guide for (S)-1-Bromo-2-methylbutane

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-1-Bromo-2-methylbutane**. Adherence to these protocols is essential for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

(S)-1-Bromo-2-methylbutane is a colorless, highly flammable liquid that is sensitive to light.^[1] It is important to be aware of its physical characteristics to ensure safe handling and storage.

Property	Value
Molecular Formula	C ₅ H ₁₁ Br[1]
Molecular Weight	151.04 g/mol [1][2]
Boiling Point	121-122 °C[1]
Flash Point	22 °C (71.6 °F) - closed cup
Density	1.223 g/mL at 25 °C[1]
Water Solubility	Insoluble[1]
Vapor Pressure	20 mmHg at 25°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

(S)-1-Bromo-2-methylbutane is classified as a hazardous substance. The signal word for this chemical is "Danger".[3]

GHS Hazard Statements:

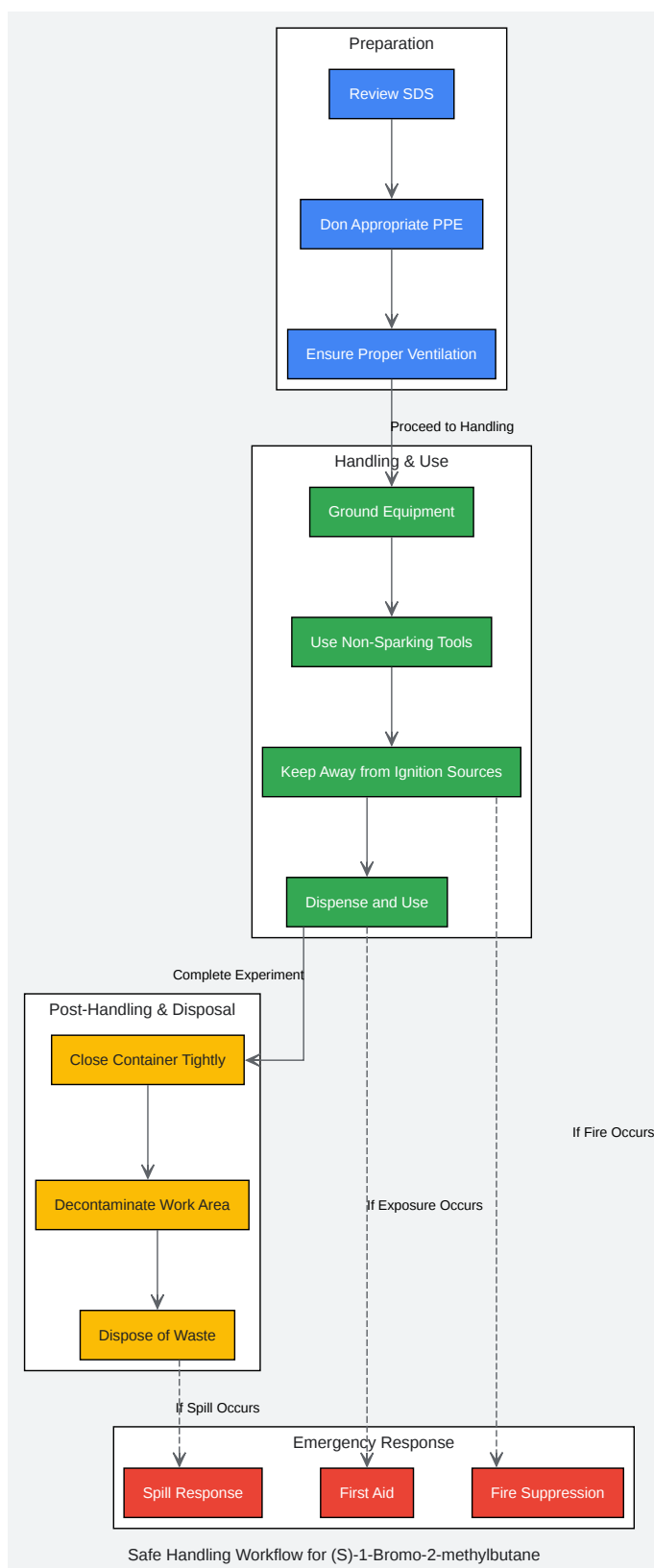
- H225: Highly flammable liquid and vapor.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

To mitigate these risks, the following personal protective equipment is mandatory when handling this chemical.

Protection Type	Required PPE	Specifications and Standards
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards.[3] Safety glasses must be worn beneath a face shield.[4]
Skin Protection	Chemical and fire/flammable resistant impervious clothing. Chemically resistant gloves.	Protective gloves must be inspected prior to use and satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[3]
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5] Work should be conducted in a well-ventilated area or a chemical fume hood.[5]

Operational and Disposal Plans

A systematic approach to handling, from receipt of the chemical to its ultimate disposal, is critical for safety.



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Caption: Logical workflow for handling **(S)-1-Bromo-2-methylbutane**.

Experimental Protocol: Step-by-Step Guidance for Safe Handling

1. Preparation and Precautionary Measures:

- Before handling, thoroughly review the Safety Data Sheet (SDS).
- Work exclusively in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Ensure that an eyewash station and safety shower are in close proximity and operational.[\[6\]](#)
- Don all required PPE as specified in the table above.
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[5\]](#)
Smoking is strictly prohibited in the handling area.[\[3\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[3\]](#)[\[5\]](#)

2. Handling and Use:

- Use only non-sparking tools.[\[5\]](#)
- Avoid breathing vapors or mist.[\[5\]](#)
- Prevent contact with skin and eyes.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[5\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)
- The storage area should be locked.[\[3\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials such as bases and oxidizing agents.[\[5\]](#)

4. Disposal Plan:

- **(S)-1-Bromo-2-methylbutane** and its container must be disposed of as hazardous waste.[5]
- Disposal must be conducted at an approved waste disposal plant in accordance with local, regional, and national regulations.[3][5]
- Do not empty into drains.[5]

Emergency Procedures

Spill Response Protocol:

- Immediately evacuate personnel from the spill area.
- Remove all sources of ignition.[6]
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [6][8]
- Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[6][7]
- Clean the spill area thoroughly.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][6]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[3] Rinse the affected skin with plenty of water for at least 15 minutes.[5] If skin irritation occurs, seek medical advice.[3]

- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids open.[3][5][9] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek immediate medical attention.[5]
- If Swallowed: Do NOT induce vomiting.[8] Rinse the mouth with water and seek immediate medical attention.[10]

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Address: 3281 E Guasti Rd

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